

EOAI3402143: Application Notes and Protocols for Use in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

EOAI3402143, also known as G9, is a potent and covalent inhibitor of deubiquitinases (DUBs), demonstrating significant activity against Ubiquitin-Specific Protease 9X (USP9X), USP24, and USP5.[1][2][3][4] Its ability to induce apoptosis in tumor cells has positioned it as a compound of interest in cancer research and drug development.[2][3] **EOAI3402143** has been shown to suppress tumor growth in various cancer models, including melanoma and multiple myeloma. [4][5] These application notes provide detailed information on the solubility of **EOAI3402143** in Dimethyl Sulfoxide (DMSO), protocols for its preparation and use in experimental settings, and an overview of its mechanism of action.

Solubility Data

The solubility of **EOAI3402143** in DMSO varies across different suppliers, which may be attributable to slight batch-to-batch variations.[6] It is crucial to use fresh, anhydrous DMSO for optimal dissolution, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[1][2] Sonication may be required to achieve complete dissolution.[1][7]



Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
MedchemExpress	50 mg/mL[1][7]	99.32 mM[1][7]	Ultrasonic treatment is needed.[1][7]
Selleck Chemicals	100 mg/mL[2][6]	198.64 mM[2][6]	Use fresh DMSO.[2]
ProbeChem	Not specified	10 mM[3][8]	
Cayman Chemical	1-10 mg/mL[4]	Not specified	Described as "Sparingly soluble".[4]

Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays.

Materials:

- EOAI3402143 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

Calculate the required mass: Based on the molecular weight of EOAl3402143 (503.42 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For 1 mL of a 10 mM stock, 5.03 mg of EOAl3402143 is required.



- Weigh the compound: Carefully weigh the calculated amount of EOAl3402143 powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the tube.
- Dissolve the compound: Vortex the solution vigorously. If the compound does not fully dissolve, use a sonicator for 5-10 minutes to aid dissolution.[1][7] Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one year or at -80°C for up to two years.[1][7]

Protocol 2: Preparation of Formulations for In Vivo Studies

For in vivo experiments, **EOAI3402143** is typically administered in a vehicle solution. Below are common formulations. It is essential to first prepare a concentrated stock solution in DMSO.

Formulation A: DMSO/PEG300/Tween-80/Saline

This formulation results in a clear solution suitable for injection.[1][7]

Materials:

- EOAl3402143 stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure (for a final concentration of $\geq 2.5 \text{ mg/mL}$):[1][7]

- Prepare a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline solution.
- For a 1 mL final volume, start with 100 μ L of a 25 mg/mL **EOAI3402143** stock solution in DMSO.



- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is clear.
- Add 450 μL of saline to reach the final volume of 1 mL and mix.
- The prepared solution should be used immediately for optimal results.[2][6]

Formulation B: DMSO/Corn Oil

This formulation also yields a clear solution.[1][7]

Materials:

- EOAl3402143 stock solution in DMSO (e.g., 25 mg/mL)
- Corn oil

Procedure (for a final concentration of $\geq 2.5 \text{ mg/mL}$):[1][7]

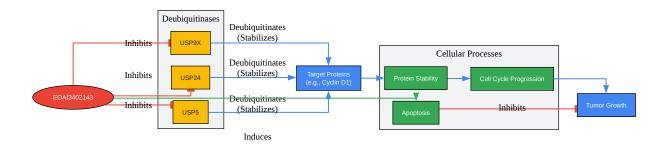
- Prepare a 10% DMSO and 90% corn oil solution.
- For a 1 mL final volume, add 100 μ L of a 25 mg/mL **EOAI3402143** stock solution in DMSO to 900 μ L of corn oil.
- Mix thoroughly until a clear solution is obtained.
- This solution should be used fresh. If continuous dosing for more than two weeks is planned, this formulation should be used with caution.[1]

Mechanism of Action & Signaling Pathway

EOAI3402143 exerts its biological effects by inhibiting the activity of several deubiquitinases, primarily USP9X, USP24, and USP5.[9] These enzymes are responsible for removing ubiquitin chains from target proteins, thereby preventing their degradation by the proteasome. By inhibiting these DUBs, **EOAI3402143** leads to the accumulation of ubiquitinated proteins, which can trigger cellular stress and apoptosis. For instance, inhibition of USP5 has been shown to



promote the degradation of Cyclin D1, a key regulator of cell cycle progression, leading to cell cycle arrest and suppression of tumor growth in non-small cell lung cancer.[10]



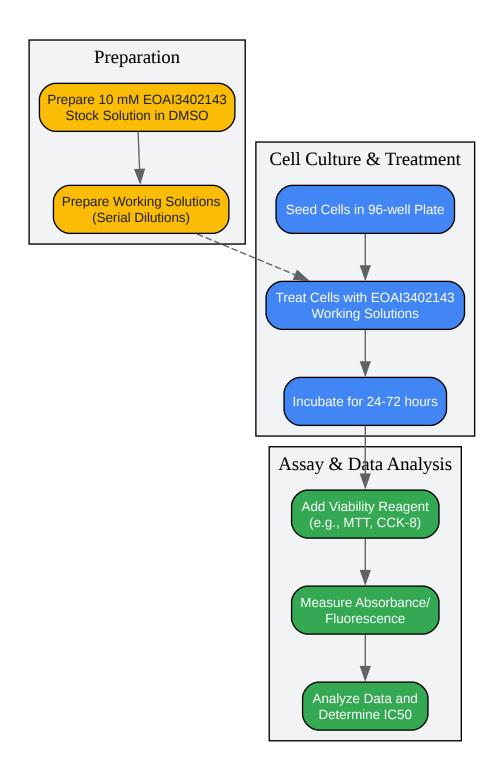
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Caption: Mechanism of action of EOAI3402143.

Experimental Workflow

The following diagram outlines a typical workflow for an in vitro cell viability assay using **EOAI3402143**.





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